

Enhydrin chlorohydrin CAS number 38230-99-8 properties

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Compound of Interest

Compound Name: *Enhydrin chlorohydrin*

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An In-depth Technical Guide to **Enhydrin Chlorohydrin** (CAS Number 38230-99-8)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Enhydrin chlorohydrin (CAS No. 38230-99-8) is a sesquiterpenoid lactone, a class of natural products known for a wide range of biological activities. While specific experimental data for this particular compound is limited in publicly accessible literature, this guide provides a comprehensive overview of its known physicochemical properties and infers its potential pharmacological activities based on the broader class of sesquiterpenoid lactones and compounds isolated from *Enhydra fluctuans*. This document aims to serve as a foundational resource for researchers and professionals in drug development by summarizing available data, suggesting potential mechanisms of action, and providing detailed experimental protocols for analysis and evaluation.

Physicochemical Properties

Quantitative data for **Enhydrin chlorohydrin** is sparse. The following table summarizes the available information. It is important to note that properties such as melting point, boiling point, and solubility have not been found in the reviewed literature.

Property	Value	Source
CAS Number	38230-99-8	[1][2]
Chemical Formula	C23H29ClO10	[2]
Molecular Weight	500.93 g/mol	-
IUPAC Name	methyl (7E)-9-(acetyloxy)-10-[(3-chloro-2-hydroxy-2-methylbutanoyl)oxy]-4-methyl-12-methylidene-13-oxo-3,14-dioxatricyclo[9.3.0.0(2),?]tetradec-7-ene-8-carboxylate	[2]
AlogP (Computed)	1.36	[2]
Topological Polar Surface Area (TopoPSA)	137.96 Å ²	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	10	[2]

Potential Pharmacological Properties and Mechanism of Action

Specific pharmacological studies on **Enhydrin chlorohydrin** are not readily available. However, its structural classification as a sesquiterpenoid lactone allows for informed postulation of its potential biological activities.

Cytotoxic and Antitumor Activity

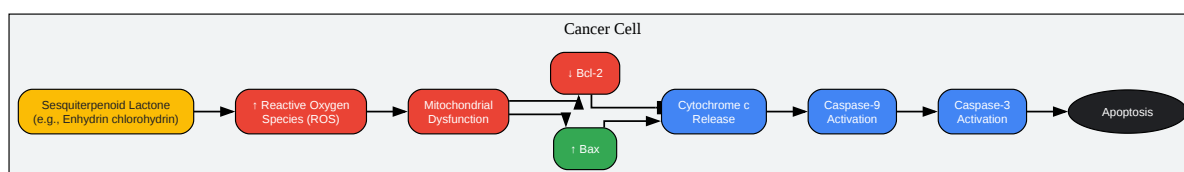
Sesquiterpenoid lactones are a well-documented class of compounds exhibiting significant cytotoxicity against various cancer cell lines.[3][4][5] The biological activity of these compounds is often attributed to the presence of an α -methylene- γ -lactone moiety, which can act as a Michael acceptor, alkylating biological macromolecules such as proteins and DNA.[4]

The plant genus *Enhydra*, from which **Enhydrin chlorohydrin** is likely derived, is known to produce compounds with a range of pharmacological effects, including anticancer and cytotoxic activities.[6][7][8] Therefore, it is highly probable that **Enhydrin chlorohydrin** exhibits cytotoxic properties.

Postulated Mechanism of Action: Induction of Apoptosis

A common mechanism of action for cytotoxic sesquiterpenoid lactones is the induction of apoptosis in cancer cells.[9] This programmed cell death can be initiated through various signaling pathways, often involving the generation of reactive oxygen species (ROS), disruption of mitochondrial membrane potential, and activation of caspase cascades.

Below is a generalized signaling pathway for apoptosis induction by sesquiterpenoid lactones, which may be applicable to **Enhydrin chlorohydrin**.



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Caption: Postulated signaling pathway for sesquiterpenoid lactone-induced apoptosis.

Experimental Protocols

Due to the lack of specific experimental procedures for **Enhydrin chlorohydrin**, this section provides detailed methodologies for the analysis of a closely related compound, enhydrin, and a general workflow for the isolation and cytotoxicity screening of sesquiterpenoid lactones. These protocols can serve as a robust starting point for research on **Enhydrin chlorohydrin**.

Analytical Method: TLC-Densitometry for Enhydrin

This method, validated for the quantification of enhydrin in Yacon leaf extract, can be adapted for **Enhydrin chlorohydrin**.^[10]

Objective: To quantify **Enhydrin chlorohydrin** in a plant extract.

Materials:

- TLC plates: Silica gel GF254
- Mobile phase: Chloroform:hexane (10:1 v/v)
- Standard: **Enhydrin chlorohydrin** (isolated and purified)
- Sample: Plant extract suspected to contain **Enhydrin chlorohydrin**
- Densitometer

Procedure:

- Standard Preparation: Prepare a stock solution of **Enhydrin chlorohydrin** standard in a suitable solvent (e.g., methanol) and create a series of dilutions to generate a calibration curve.
- Sample Preparation: Dissolve the plant extract in a suitable solvent and filter to remove particulate matter.
- Chromatography:
 - Spot known volumes of the standard solutions and the sample solution onto the TLC plate.
 - Develop the plate in a chromatographic tank saturated with the mobile phase until the solvent front reaches the desired height.
 - Air-dry the plate.
- Densitometric Analysis:

- Scan the plate using a densitometer at the wavelength of maximum absorbance for **Enhydrin chlorohydrin** (e.g., 210 nm was used for enhydrin).[10]
- Record the peak areas for the standard and sample spots.
- Quantification:
 - Construct a calibration curve by plotting the peak area versus the concentration of the standard.
 - Determine the concentration of **Enhydrin chlorohydrin** in the sample by interpolating its peak area on the calibration curve.

Validation Parameters (to be assessed for the adapted method):

- Linearity: Assessed by the correlation coefficient (R^2) of the calibration curve.
- Accuracy: Determined by recovery studies (spiking a blank matrix with a known concentration of the standard).
- Precision: Evaluated by analyzing replicate samples and expressing the result as the relative standard deviation (%RSD).
- Limit of Detection (LOD) and Limit of Quantitation (LOQ): Calculated from the calibration curve.

Analytical Method: HPLC-UV for Enhydrin

A validated HPLC method for the simultaneous quantification of enhydrin and uvedalin can also be adapted.[11][12]

Objective: To develop and validate an HPLC method for the quantification of **Enhydrin chlorohydrin**.

Instrumentation:

- HPLC system with a UV detector

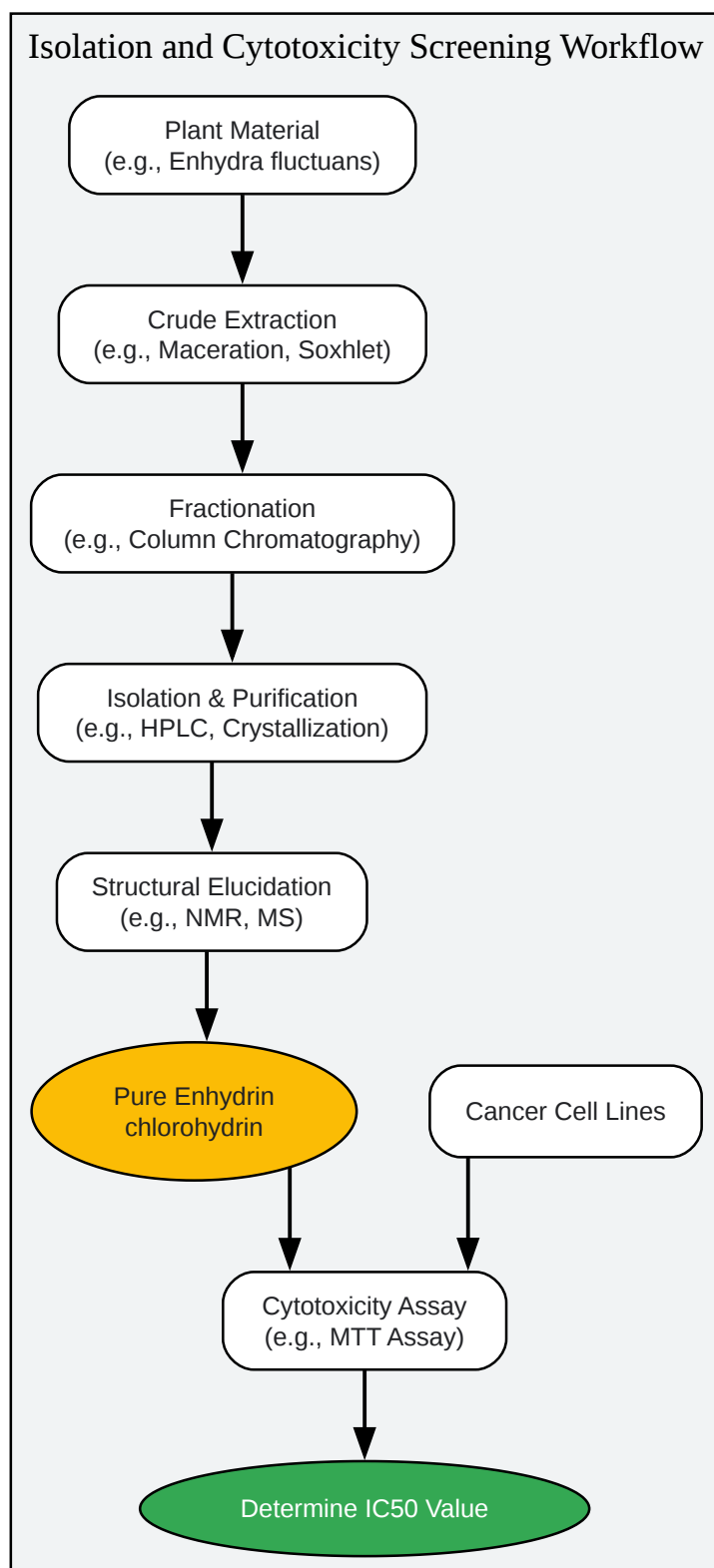
- Column: C18 (e.g., 250 x 4.6 mm, 5 μ m)
- Mobile phase: Acetonitrile and water gradient
- Flow rate: 1 mL/min
- Detection wavelength: 210 nm (or the λ_{max} of **Enhydrin chlorohydrin**)

Procedure:

- Standard and Sample Preparation: As described for the TLC-Densitometry method.
- Chromatographic Conditions:
 - Develop a suitable gradient elution program with acetonitrile and water to achieve good separation of **Enhydrin chlorohydrin** from other components in the extract.
 - The column temperature should be controlled (e.g., 25 °C).
- Analysis:
 - Inject equal volumes of the standard solutions and the sample solution.
 - Record the chromatograms and determine the retention time and peak area for **Enhydrin chlorohydrin**.
- Quantification and Validation: As described for the TLC-Densitometry method.

General Workflow for Isolation and Cytotoxicity Screening

The following diagram illustrates a typical workflow for the isolation of a sesquiterpenoid lactone from a plant source and subsequent evaluation of its cytotoxic activity.



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Caption: General experimental workflow for natural product isolation and bioactivity testing.

Conclusion

Enhydrin chlorohydrin is a sesquiterpenoid lactone with potential as a cytotoxic agent. While specific experimental data remains limited, this guide provides a framework for future research by summarizing its known properties and providing adaptable experimental protocols. Further investigation is warranted to fully elucidate its pharmacological profile and mechanism of action, which could pave the way for its development as a therapeutic agent.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. CNP0185503.0 - COCONUT [coconut.naturalproducts.net]
- 3. aacrjournals.org [aacrjournals.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Cytotoxicity and antitumor activity of sesquiterpene lactones. Structure, activity | ScienceRise: Pharmaceutical Science [journals.urau.ua]
- 6. researchgate.net [researchgate.net]
- 7. Phytochemistry, Traditional Uses and Pharmacological Properties of Enhydra fluctuans Lour: a Comprehensive Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Frontiers | Sesquiterpene lactones as emerging biomolecules to cease cancer by targeting apoptosis [frontiersin.org]
- 10. journal.stifera.ac.id [journal.stifera.ac.id]
- 11. Quantification of Enhydrin and Uvedalin in the Ethanolic Extract of Smalanthus sonchifolius Leaves Validated by the HPLC Method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Quantification of Enhydrin and Uvedalin in the Ethanolic Extract of Smalanthus sonchifolius Leaves Validated by the HPLC Method - PMC [pmc.ncbi.nlm.nih.gov]

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